

vinyl octanoate molecular formula and weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Vinyl octanoate

Cat. No.: B1583061

[Get Quote](#)

Technical Data Summary: Vinyl Octanoate

For professionals in research, scientific, and drug development fields, this document provides core technical specifications for **vinyl octanoate**.

Physicochemical Properties

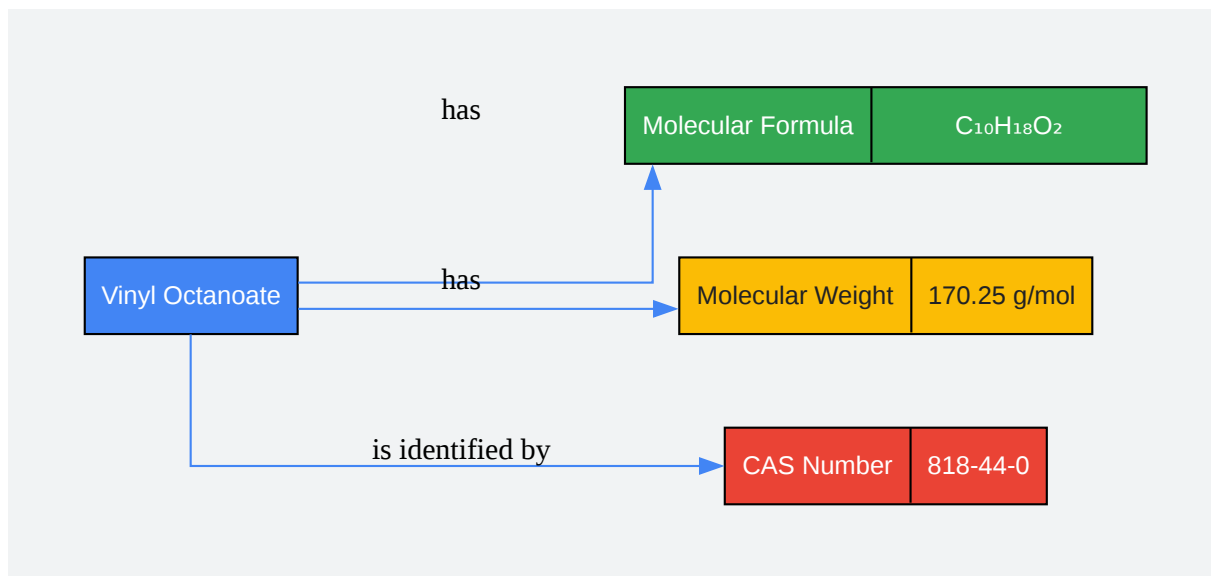
The fundamental molecular characteristics of **vinyl octanoate** are detailed below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₈ O ₂	[1] [2] [3] [4] [5]
Molecular Weight	170.25 g/mol	
CAS Number	818-44-0	

Alternate Names: n-Octanoic Acid Vinyl Ester, Vinyl n-Octanoate.

Logical Relationship Diagram

The following diagram illustrates the relationship between the compound's name and its primary molecular identifiers.



[Click to download full resolution via product page](#)

Core molecular identifiers for **vinyl octanoate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. Vinyl octanoate | lookchem [lookchem.com]
- 3. CAS Common Chemistry [commonchemistry.cas.org]
- 4. Vinyl octanoate | C₁₀H₁₈O₂ | CID 13164 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [vinyl octanoate molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583061#vinyl-octanoate-molecular-formula-and-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com